

physical and chemical properties of 2-Methoxy-5-(methylsulfonyl)benzoic acid

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Compound of Interest

Compound Name:	2-Methoxy-5-(methylsulfonyl)benzoic acid
Cat. No.:	B1583143

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An In-depth Technical Guide to **2-Methoxy-5-(methylsulfonyl)benzoic acid**: Properties, Synthesis, and Applications

Introduction

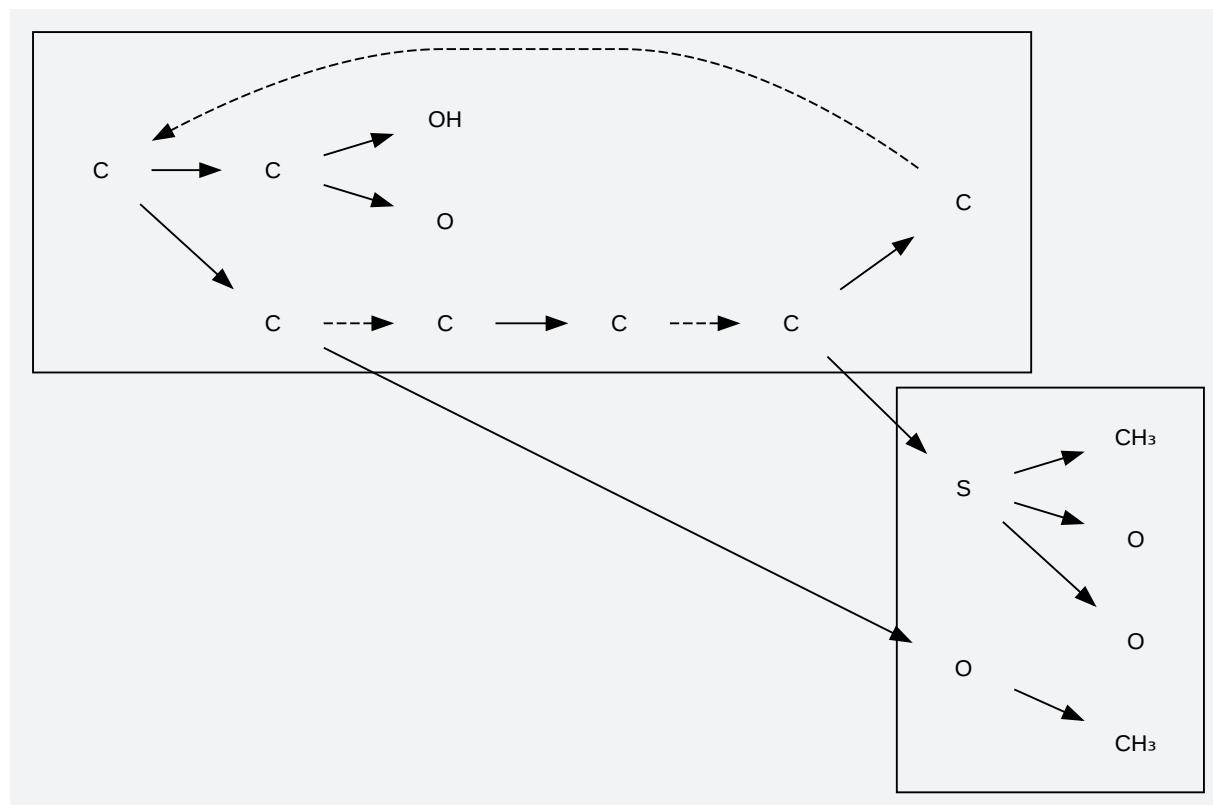
2-Methoxy-5-(methylsulfonyl)benzoic acid (CAS No: 50390-76-6) is a substituted benzoic acid derivative of significant interest in the pharmaceutical and chemical research sectors.^[1] Characterized by a benzene ring functionalized with a carboxylic acid, a methoxy group, and a methylsulfonyl group, this compound serves as a critical intermediate in the synthesis of complex active pharmaceutical ingredients (APIs).^{[1][2]} Its unique structural arrangement imparts specific physicochemical properties that are instrumental for its role in directed chemical reactions, particularly in the development of antipsychotic medications.^[1]

This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, detailing the core physical and chemical properties, established analytical methodologies, and primary applications of this versatile molecule.

Chemical Identity and Molecular Structure

The unambiguous identification of a chemical entity is foundational for all research and development activities. The key identifiers and structural representation of **2-Methoxy-5-(methylsulfonyl)benzoic acid** are outlined below.

- Chemical Name: **2-Methoxy-5-(methylsulfonyl)benzoic acid**
- CAS Number: 50390-76-6[3]
- Molecular Formula: C₉H₁₀O₅S[3][4]
- Molecular Weight: 230.24 g/mol [4][5][6]
- Synonyms: 5-Mesyl-o-anisic acid, 5-methanesulfonyl-2-methoxybenzoic acid, Tiapride Hydrochloride Impurity B[2][3]
- InChI Key: BXWLVQXAFBWKSU-UHFFFAOYSA-N[2][4]
- Canonical SMILES: COC1=C(C=C(C=C1)S(=O)(=O)C)C(=O)O[3]



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Caption: 2D Molecular Structure of **2-Methoxy-5-(methylsulfonyl)benzoic acid**.

Physicochemical Properties

The physical and chemical characteristics of a compound dictate its behavior in various systems, including its suitability for specific synthetic routes and its formulation potential. **2-Methoxy-5-(methylsulfonyl)benzoic acid** is typically a white to off-white solid at room temperature.^[2] A summary of its key properties is provided below.

Property	Value	Source(s)
Appearance	White to off-white solid/crystalline powder	[1][2]
Melting Point	190-193 °C	[3][5][7]
Boiling Point	467.9 °C (at 760 mmHg)	[3][5][6]
Density	1.372 - 1.4 g/cm ³	[3][5][6]
Solubility	Slightly soluble in DMSO and Methanol (with heating). Moderate solubility in other polar solvents.	[2][3]
pKa (Predicted)	3.49 ± 0.10	[3]
LogP (Predicted)	0.4 - 1.88	[3][5][8]
Flash Point	236.8 °C	[3][5]
Vapor Pressure	1.48 x 10 ⁻⁹ mmHg (at 25 °C)	[3]
Hydrogen Bond Donors	1	[3]
Hydrogen Bond Acceptors	5	[3]

Chemical Reactivity and Stability

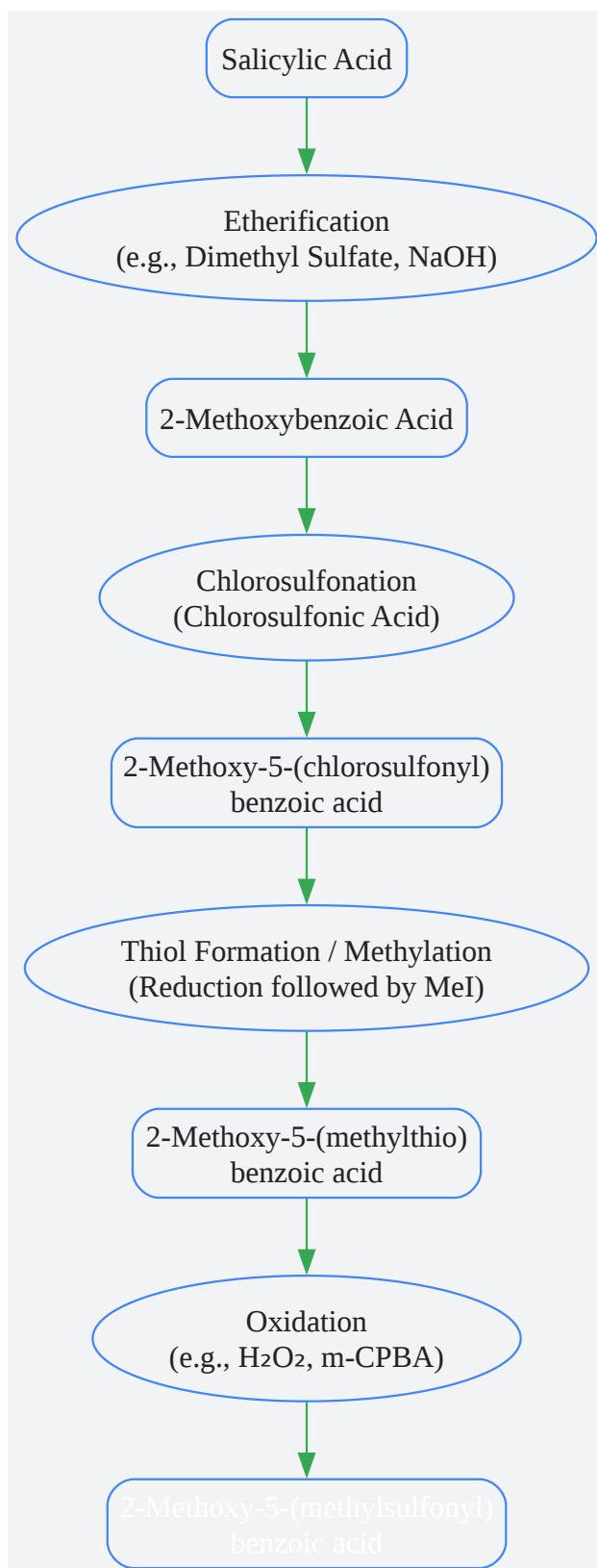
The reactivity of **2-Methoxy-5-(methylsulfonyl)benzoic acid** is governed by the interplay of its three functional groups:

- Carboxylic Acid Group (-COOH): This group confers the molecule's acidic properties and is the primary site for reactions such as esterification (e.g., with alcohols to form esters like Methyl 2-methoxy-5-(methylsulfonyl)benzoate) and amidation (with amines to form amides).
[\[2\]](#)[\[9\]](#)
- Methoxy Group (-OCH₃): As an electron-donating group, the methoxy substituent activates the aromatic ring, influencing electrophilic substitution reactions.
- Methylsulfonyl Group (-SO₂CH₃): This strong electron-withdrawing group deactivates the aromatic ring and enhances the compound's polarity.[\[2\]](#) The stability and defined reactivity of the sulfonyl group are crucial for its utility in medicinal chemistry.[\[6\]](#)

The compound is considered chemically stable under standard conditions, with no hazardous polymerization expected to occur.[\[7\]](#)

Core Synthesis Pathways

While multiple synthetic routes exist, a common strategy for producing substituted benzoic acids like this involves a multi-step process starting from simpler, commercially available precursors such as salicylic acid. The synthesis of a closely related analog, methyl 2-methoxy-5-aminosulfonyl benzoate, provides a validated framework for a plausible pathway.[\[10\]](#)[\[11\]](#)



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Caption: Plausible synthetic pathway for **2-Methoxy-5-(methylsulfonyl)benzoic acid**.

Expertise & Experience: The choice of chlorosulfonic acid in Step 2 is critical as it can serve as both the sulfonating reagent and a solvent, often leading to high yields.[\[10\]](#) The subsequent reduction and methylation followed by a controlled oxidation in Step 4 is a standard and reliable method for converting a sulfonyl chloride to a methyl sulfone, offering high conversion rates with manageable side reactions.

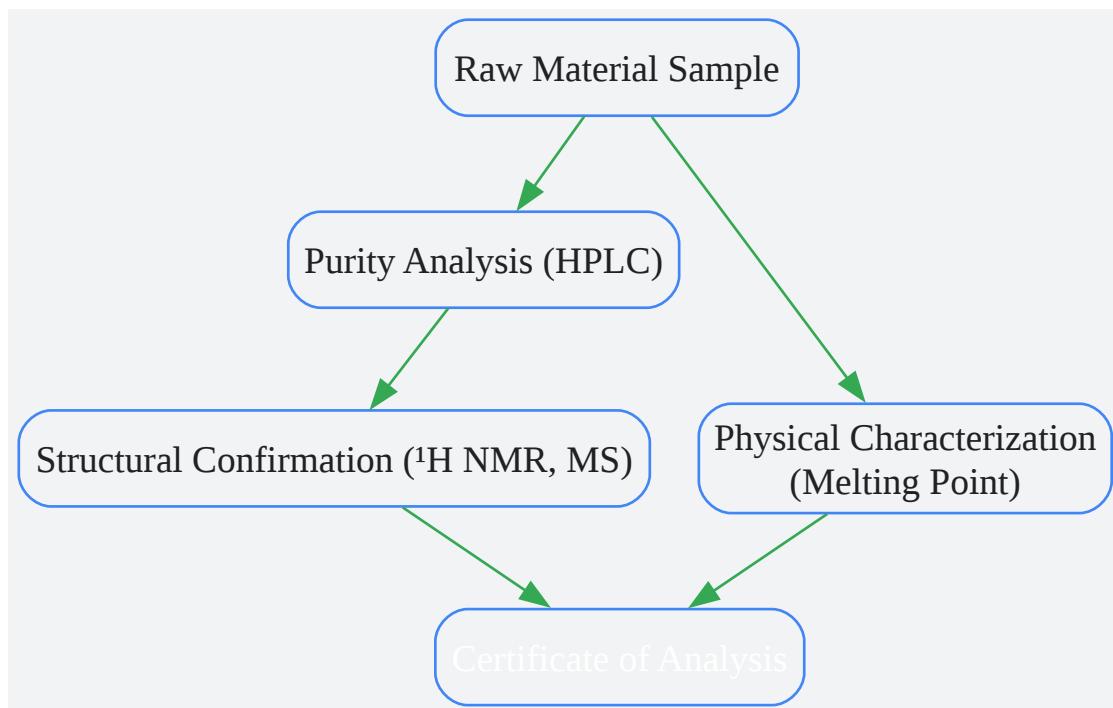
Applications in Research and Drug Development

The primary application of **2-Methoxy-5-(methylsulfonyl)benzoic acid** is as a high-value intermediate in pharmaceutical manufacturing.[\[1\]](#)

- **Antipsychotic Drug Synthesis:** It is a crucial building block for APIs, most notably in the production of antipsychotic medications.[\[1\]](#) Its structure allows for selective functionalization, making it an ideal starting material for molecules with specific therapeutic activities.
- **Bioactive Molecule Research:** The stable and reactive sulfonyl group makes it a valuable scaffold for researchers exploring novel sulfone-based bioactive molecules.[\[6\]](#)
- **Anti-inflammatory Agents:** The compound has been utilized in the development of anti-inflammatory and analgesic agents, particularly within the class of non-steroidal anti-inflammatory drugs (NSAIDs).[\[6\]](#)

Experimental Protocols for Characterization

To ensure the quality and integrity of **2-Methoxy-5-(methylsulfonyl)benzoic acid** for its intended applications, rigorous analytical characterization is essential. The identity, purity, and structure are typically confirmed using a combination of chromatographic and spectroscopic techniques.[\[10\]](#)[\[11\]](#)



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